

Technical Guide: Mechanism and Application of 2-iodo-N-(1-phenylethyl)acetamide[1]

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Compound of Interest

Compound Name: 2-iodo-N-(1-phenylethyl)acetamide

Cat. No.: B12021906

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Executive Summary

2-iodo-N-(1-phenylethyl)acetamide is a covalent modifier belonging to the

-haloacetamide class.[1] Unlike the generic reagent iodoacetamide (IAA), which is used for non-specific cysteine capping, this compound incorporates a hydrophobic, chiral 1-phenylethyl moiety.[1][2] This structural feature transforms it from a generic reagent into a ligand-directed covalent probe.[1][2]

Its primary mechanism of action is the irreversible alkylation of nucleophilic cysteine residues via an

reaction.[1][2] It is utilized to interrogate the "ligandability" of hydrophobic pockets adjacent to catalytic cysteines (e.g., in cysteine proteases, deubiquitinases, or kinases) and to study stereoselective covalent binding kinetics.[2]

Feature	Specification
Warhead	-Iodoacetamide (Electrophile)
Mechanism	Nucleophilic Substitution ()
Primary Target	Cysteine Thiolates ()
Selectivity Factors	Hydrophobic exclusion, Steric fit (Chirality), pH
Key Application	Covalent Fragment Screening, Site-Specific Labeling

Chemical Basis of Reactivity[2]

The Electrophilic Warhead

The core reactivity stems from the carbon-iodine bond adjacent to the carbonyl group.[1][2] The iodine atom is an excellent leaving group due to its large atomic radius and weak C-I bond strength (

), making the

-carbon highly electrophilic.[1][2]

The Mechanism

The reaction follows second-order kinetics, dependent on the concentration of both the protein target (specifically the deprotonated thiolate) and the probe.[2]

- Thiol Deprotonation: The cysteine sulfhydryl (

, pKa

8.[1][2]3) must deprotonate to the thiolate anion (

).[1][2] The local protein environment often lowers this pKa (to

3–6), enhancing nucleophilicity at physiological pH.[1][2]

- Nucleophilic Attack: The thiolate attacks the
-carbon of the acetamide.[1][2]
- Transition State: A pentacoordinate transition state forms where the C-S bond forms as the C-I bond breaks.[1][2]
- Irreversible Modification: The iodide ion (
) departs, resulting in a stable thioether adduct.[1][2]

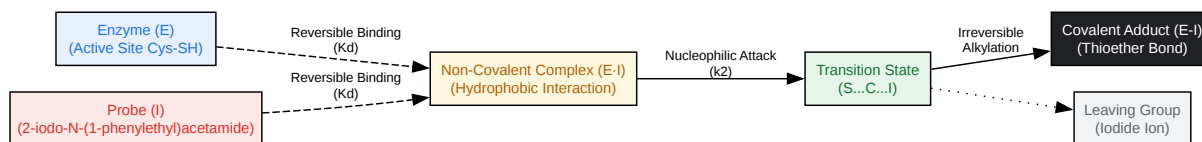
Structural Influence of the N-(1-phenylethyl) Group

The N-substituent dictates the kinetic selectivity of the probe:

- Hydrophobic Effect: The phenyl ring drives the molecule into hydrophobic pockets (e.g., the S1 or S1' specificity pockets of proteases), increasing the local concentration of the probe near the target cysteine (
).[2]
- Stereochemistry: The 1-phenylethyl group possesses a chiral center.[1][2] Enzymes are chiral environments; therefore, the
- and
-enantiomers of this probe will exhibit distinct inactivation rates (
), allowing researchers to map the stereochemical constraints of an active site.[1][2]

Visualization: Mechanism of Action[2][3]

The following diagram illustrates the kinetic pathway from reversible binding (driven by the phenylethyl group) to irreversible alkylation.



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Caption: Kinetic pathway of cysteine alkylation. The phenylethyl group facilitates the initial non-covalent complex (E[2]·I), accelerating the subsequent covalent step.[2]

Experimental Protocols

Kinetic Inactivation Assay ()

To quantify the potency of the probe against a specific enzyme (e.g., Papain, Cathepsin, or a viral protease).[2]

Materials:

- Target Enzyme (10 nM final concentration)

- Chromogenic/Fluorogenic Substrate (at

) [1][2]

- **2-iodo-N-(1-phenylethyl)acetamide** (Concentration series: 0.1

M – 100

M) [1][2]

- Buffer: 50 mM HEPES pH 7.4, 1 mM EDTA (Avoid DTT/Mercaptoethanol as they will quench the probe). [1][2]

Protocol:

- Preparation: Prepare a 100x stock of the probe in DMSO.

- Incubation: Mix Enzyme and Probe in buffer. Incubate for varying time points (min).
- Dilution: Aliquot the reaction mixture into a solution containing the Substrate (excess volume to dilute the probe and stop further alkylation relative to substrate turnover).
- Measurement: Monitor product formation (RFU/Absorbance) continuously.
- Analysis: Plot the residual enzymatic activity () vs. time to obtain .
- Derivation: Plot vs. [Probe] to determine (max inactivation rate) and (binding affinity).

Mass Spectrometry Peptide Mapping

To verify the site of modification and assess specificity.^{[1][2]}

Protocol:

- Labeling: Incubate protein (10 g) with probe (10-fold molar excess) for 30 mins at RT.
- Quenching: Add DTT (50 mM) to consume unreacted probe.
- Digestion: Denature (Urea), Reduce (DTT), Alkylate (use generic Iodoacetamide-D3 or NEM to cap unmodified cysteines), and digest with Trypsin.^{[1][2]}
- LC-MS/MS: Analyze peptides.

- Data Search: Set "Carbamidomethyl" (generic IAA) as a variable mod (+57.02 Da).^{[1][2]} Set "Phenylethyl-acetamido" as a dynamic modification.
 - Mass Shift Calculation:
 - Probe Formula:
 - Loss of Iodine (-I) + Addition to Sulfur:^[1]
 - Added Mass:
(Fragment) -
(from Cys) +
(net addition is
^{[1][2]}
 - Exact Mass Shift: +162.09 Da.^{[1][2]}

Applications & Case Studies

Covalent Fragment Screening

In drug discovery, this molecule serves as a "fragment" to test if a target protein has a druggable cysteine.^{[1][2]}

- Hit: If **2-iodo-N-(1-phenylethyl)acetamide** inhibits the target significantly better than generic iodoacetamide, it implies the target has a hydrophobic pocket near the cysteine that accommodates the phenylethyl group.^[1]
- Expansion: The hit is then optimized by modifying the phenyl ring (adding chloro/fluoro groups) to improve
^{[1][2]}

Stereochemical Probing

Because the 1-phenylethyl group is chiral, researchers synthesize both

and

isomers.[1][2]

- Case Study Logic: If the

-isomer is 50x more potent than the

-isomer, the enzyme active site has strict stereochemical requirements.[1][2] This data is critical for designing high-affinity inhibitors.[1][2]

Safety & Handling

- Hazard: Potent alkylating agent.[1][2][3] Causes skin sensitization and irreversible eye damage.[1][2]
- Inactivation: Quench spills with an excess of aqueous sodium thiosulfate or mercaptoethanol.[1][2]

References

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 - Establishes the methodology for using iodoacetamide deriv
- Singh, J., et al. (2011).[1][2] "The resurgence of covalent drugs." [1][2] Nature Reviews Drug Discovery. [Link][1][2]
 - Foundational text on the mechanism and kinetics () of targeted covalent inhibitors.
- Backus, K. M., et al. (2016).[1][2] "Proteome-wide covalent ligand discovery in native biological systems." Nature. [Link][1][2]
 - Details the use of fragment-based electrophiles (similar to the topic compound) for screening.
- ◦ Source for chemical identity and physical properties.[1]

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Sources

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- [2. Iodoacetamide - Wikipedia \[en.wikipedia.org\]](#)
- [3. Step away from the iodoacetamide \[matrixscience.com\]](#)
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